

An In-depth Technical Guide to N-(3-bromophenyl)cyclohexanecarboxamide

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Compound of Interest

Compound Name: N-(3-bromophenyl)cyclohexanecarboxamide

Cat. No.: B184490

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **N-(3-bromophenyl)cyclohexanecarboxamide** (CAS No. 452365-99-0), a synthetic carboxamide derivative with potential applications in medicinal chemistry and drug discovery. While extensive research on this specific molecule is not widely available in public literature, this document consolidates known information and provides expert insights based on the analysis of its structural motifs and related compounds. We will delve into its physicochemical properties, plausible synthetic routes with detailed experimental protocols, and explore potential biological activities and mechanisms of action based on current scientific understanding of similar chemical entities.

Introduction: The Therapeutic Potential of N-Aryl Amides

The N-aryl amide scaffold is a cornerstone in medicinal chemistry, appearing in a vast array of approved drugs and clinical candidates. This structural motif offers a unique combination of stability, hydrogen bonding capabilities, and tunable physicochemical properties, making it an ideal building block for molecules designed to interact with biological targets. The incorporation

of a cyclohexyl group can enhance lipophilicity, influencing pharmacokinetic properties such as absorption, distribution, metabolism, and excretion (ADME). Furthermore, the presence of a bromine atom on the phenyl ring provides a handle for further chemical modifications and can contribute to binding interactions through halogen bonding.

N-(3-bromophenyl)cyclohexanecarboxamide combines these key features, suggesting its potential as a valuable intermediate or a pharmacologically active agent in its own right.

Derivatives of cyclohexanecarboxamide have been investigated for a range of biological activities, including anticancer and antimicrobial properties[1]. This guide aims to provide a foundational resource for researchers interested in exploring the potential of this and related compounds.

Physicochemical Properties

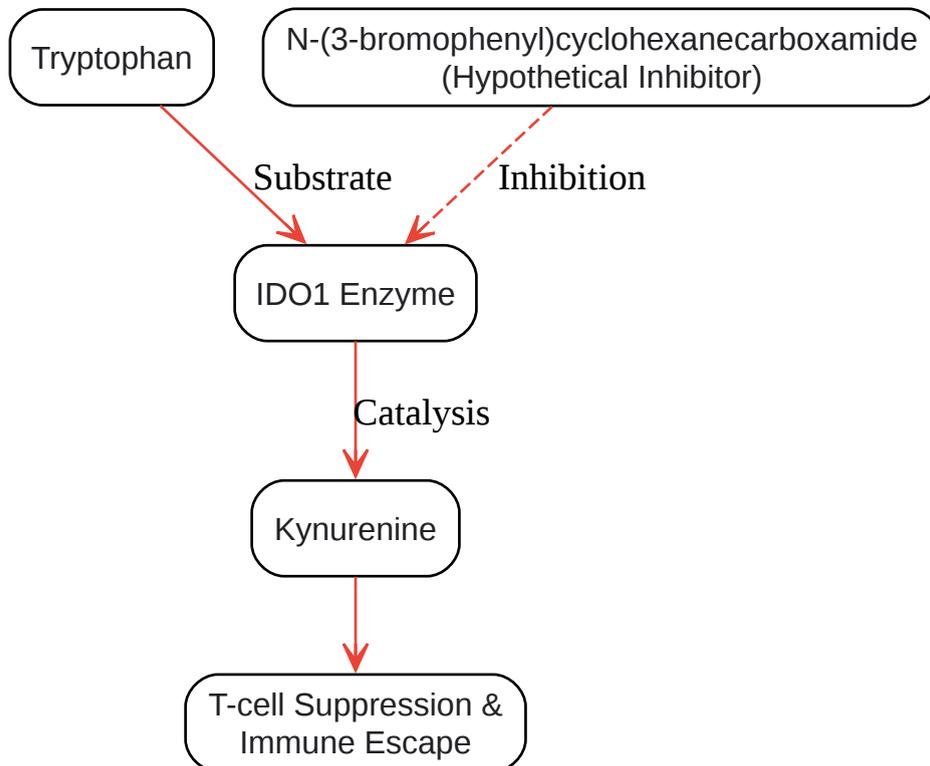
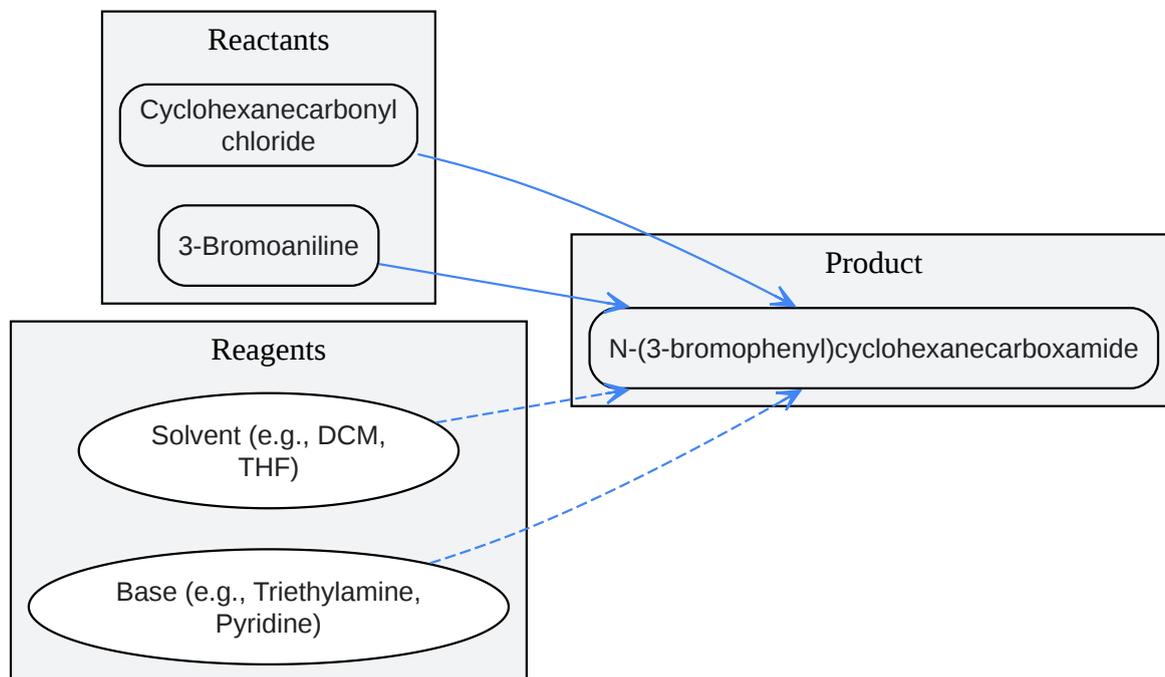
A thorough understanding of a compound's physicochemical properties is fundamental to its application in research and drug development. Below is a summary of the known and predicted properties of **N-(3-bromophenyl)cyclohexanecarboxamide**.

Property	Value	Source
CAS Number	452365-99-0	[2]
Molecular Formula	C ₁₃ H ₁₆ BrNO	[2]
Molecular Weight	282.18 g/mol	[2]
Appearance	White to off-white solid (predicted)	General knowledge
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Predicted to be soluble in organic solvents like ethanol, DMSO, and DMF; poorly soluble in water.	General knowledge
pKa	Not available	
LogP	Not available	

Synthesis of N-(3-bromophenyl)cyclohexanecarboxamide

The most direct and common method for the synthesis of **N-(3-bromophenyl)cyclohexanecarboxamide** is the acylation of 3-bromoaniline with cyclohexanecarbonyl chloride. This is a standard amide bond formation reaction.

Reaction Scheme



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Caption: Hypothetical mechanism of action of **N-(3-bromophenyl)cyclohexanecarboxamide** as an IDO1 inhibitor.

The N-(3-bromophenyl) moiety is present in the known IDO1 inhibitor, suggesting it may play a role in binding to the enzyme. It is plausible that **N-(3-bromophenyl)cyclohexanecarboxamide** could serve as a scaffold for the development of novel IDO1 inhibitors. Further research, including in vitro enzymatic assays and cellular assays, would be necessary to validate this hypothesis.

Other Potential Activities

Derivatives of cyclohexanecarboxamide have been explored for various other biological activities, including:

- **Anticancer Activity:** Some cyclohexanone derivatives containing dicarboxamide functionalities have shown cytotoxic effects against various cancer cell lines.[3][4]
- **Antimicrobial Activity:** The cyclohexyl moiety is present in some compounds with reported antibacterial and antifungal properties.[5]

Safety and Handling

No specific safety data sheet (SDS) is publicly available for **N-(3-bromophenyl)cyclohexanecarboxamide**. However, based on the safety information for structurally similar compounds like N-(4-bromophenyl)acetamide and other brominated aromatic compounds, the following precautions should be taken:[6]

- **General Handling:** Handle in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- **Health Hazards:** May cause skin and eye irritation. May be harmful if swallowed or inhaled. Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- **First Aid:**
 - In case of skin contact: Immediately wash with soap and plenty of water.

- In case of eye contact: Rinse cautiously with water for several minutes.
- If inhaled: Move person into fresh air.
- If swallowed: Rinse mouth with water. Do NOT induce vomiting.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion and Future Directions

N-(3-bromophenyl)cyclohexanecarboxamide is a molecule with untapped potential in the field of medicinal chemistry. Its straightforward synthesis and the presence of key structural motifs found in bioactive compounds make it an attractive candidate for further investigation. Future research should focus on:

- Definitive Synthesis and Characterization: A detailed, optimized synthesis protocol and full characterization of its spectral and physicochemical properties are needed.
- Biological Screening: Screening against a panel of biological targets, with a particular focus on enzymes like IDO1, is warranted.
- Structure-Activity Relationship (SAR) Studies: Synthesis and evaluation of a library of analogs to understand the contribution of each structural component to any observed biological activity.

This technical guide serves as a starting point for researchers to unlock the potential of **N-(3-bromophenyl)cyclohexanecarboxamide** and its derivatives in the development of novel therapeutics.

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